

Essential Safety and Operational Guide for 5-Bromoindan-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromoindan-2-ol

Cat. No.: B118872

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal protocols for **5-Bromoindan-2-ol** (CAS No. 862135-61-3). Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following recommendations are based on data from structurally similar brominated organic compounds. It is imperative to handle this chemical with the utmost care in a controlled laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **5-Bromoindan-2-ol** is not available, it should be treated as a hazardous substance. Similar halogenated compounds are known to cause skin, eye, and respiratory irritation.^{[1][2]} It is also prudent to assume the compound may be harmful if swallowed or inhaled.^[2]

Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification | Rationale |
|------------------------|--|---|
| Eye Protection | Chemical safety goggles meeting EN 166 or ANSI Z87.1 standards.[1] A face shield should be worn in addition to goggles when there is a splash hazard. | To protect eyes from splashes and dust. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). | To prevent skin contact. Gloves should be inspected before use and changed immediately if contaminated. |
| Body Protection | A lab coat or chemical-resistant apron. | To prevent contamination of personal clothing and skin. |
| Respiratory Protection | Use in a well-ventilated area, preferably a chemical fume hood.[1] If aerosols or dust are generated, a NIOSH-approved respirator with an appropriate filter cartridge is recommended. | To prevent inhalation of dust or vapors. |

Safe Handling and Storage

Operational Protocols:

- Engineering Controls: All handling of **5-Bromoindan-2-ol** should be conducted in a well-ventilated chemical fume hood.[1] Eyewash stations and safety showers must be readily accessible.[3]
- Handling Practices: Avoid direct contact with the substance. Do not breathe dust or vapors. [1] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4] Keep away from heat, sparks, and open flames.

Emergency Procedures

| Emergency Situation | Immediate Action |
|---------------------|---|
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. ^[4] Remove contaminated clothing. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[4] Seek medical attention. |
| Inhalation | Move the person to fresh air. ^[4] If breathing is difficult, give oxygen. Seek medical attention. |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. ^[2] Seek immediate medical attention. |
| Spill | Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. ^[1] |

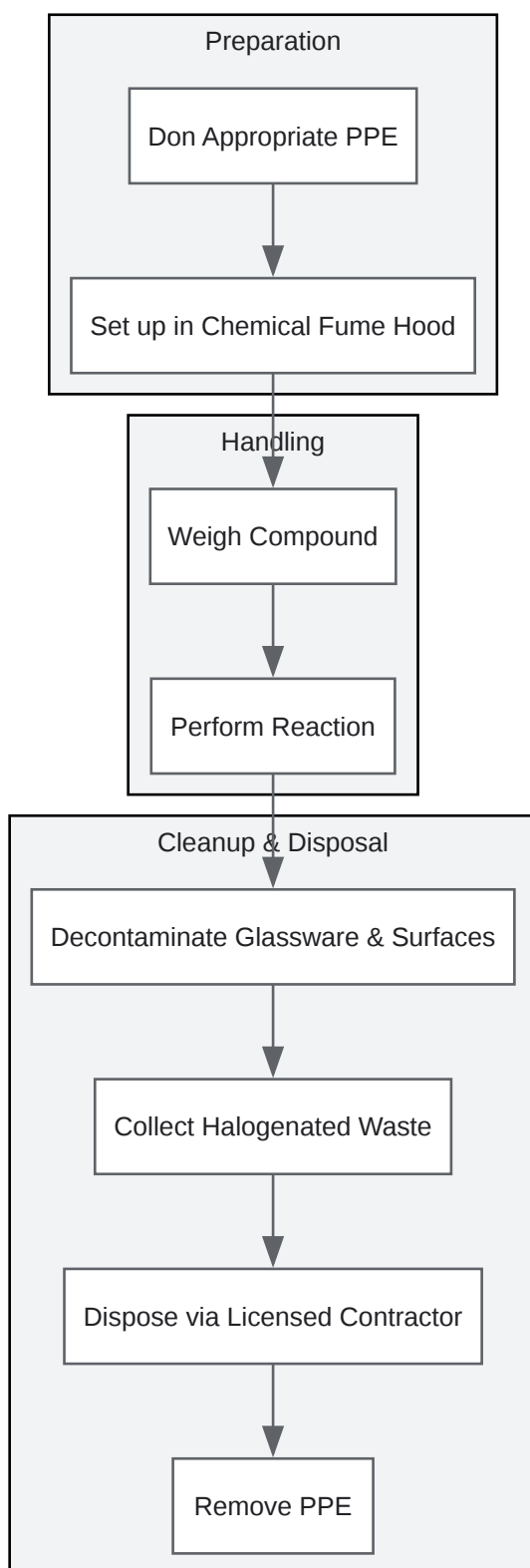
Disposal Plan

5-Bromoindan-2-ol is a halogenated organic compound and must be disposed of as hazardous waste.

- **Waste Collection:** Collect waste material in a designated, labeled, and sealed container for halogenated organic waste. Do not mix with other waste streams.
- **Disposal Method:** Arrange for disposal by a licensed professional waste disposal company. ^[5] Incineration in a chemical incinerator equipped with an afterburner and scrubber is a suitable disposal method.
- **Regulatory Compliance:** All disposal activities must comply with local, state, and federal regulations.

Experimental Workflow for Handling 5-Bromoindan-2-ol

The following diagram outlines the standard workflow for handling **5-Bromoindan-2-ol** in a laboratory setting.



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Caption: Workflow for handling **5-Bromoindan-2-ol**.

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